

# troubleshooting high background in zagotenemab ELISA

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## Compound of Interest

Compound Name: Zagotenemab

Cat. No.: B611921

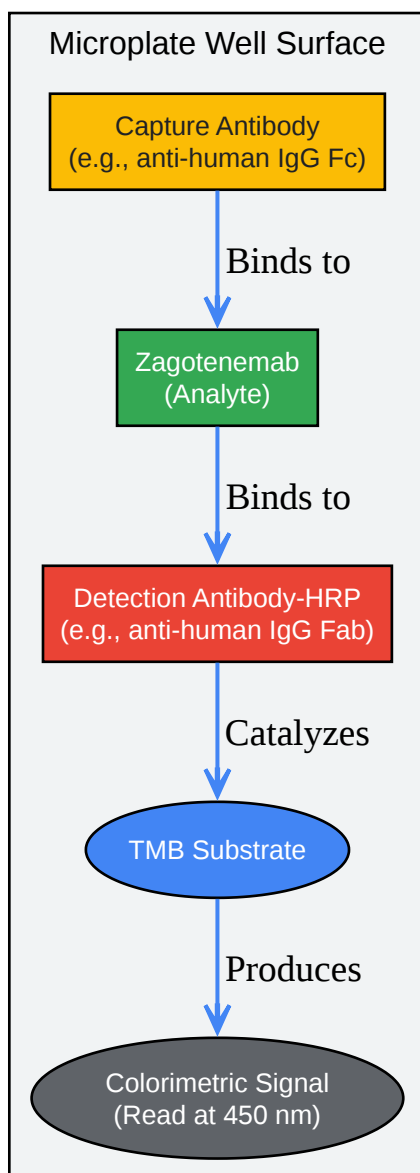
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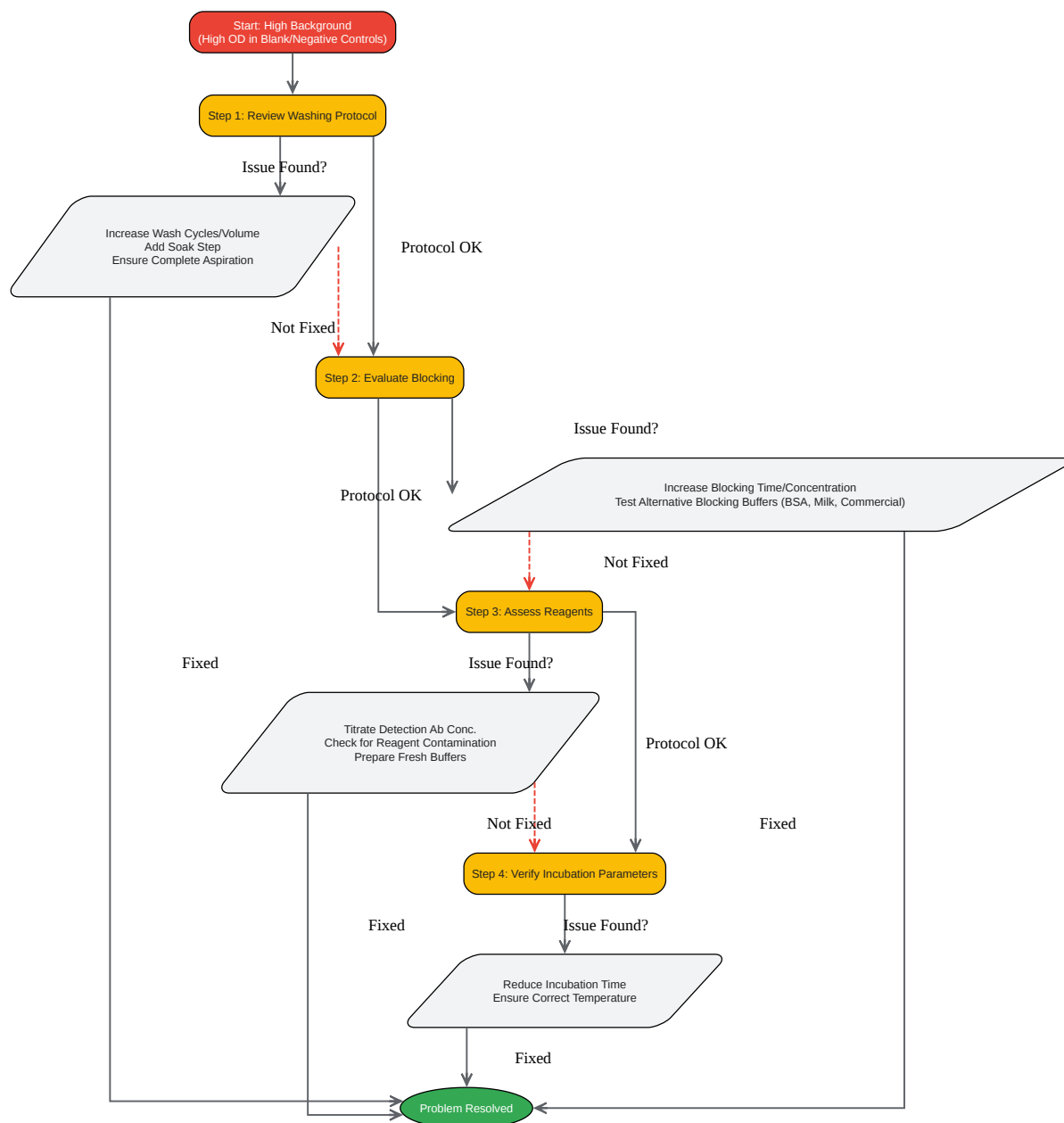
## Zagotenemab ELISA Technical Support Center

Welcome to the technical support center for the **Zagotenemab** ELISA. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues encountered during the quantification of **Zagotenemab**.

### Assay Principle: Sandwich ELISA for Zagotenemab Quantification

This guide assumes a sandwich ELISA format for the quantification of **Zagotenemab** in biological samples (e.g., serum, plasma). In this assay, a capture antibody specific for human IgG is coated onto the microplate wells. **Zagotenemab**, present in the sample, binds to the capture antibody. A detection antibody, typically conjugated to an enzyme like Horseradish Peroxidase (HRP), then binds to a different epitope on the **Zagotenemab** molecule. The addition of a substrate results in a colorimetric signal proportional to the amount of **Zagotenemab** captured.





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